

1,3-Dibromobenzene-d4: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 1,3-Dibromobenzene-d4

Cat. No.: B15554638

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For researchers, scientists, and professionals in drug development, **1,3-Dibromobenzene-d4** serves as a crucial tool in isotopic labeling for mechanistic studies and as an internal standard in quantitative analysis. This deuterated aromatic compound offers a stable isotopic signature that is invaluable in nuclear magnetic resonance (NMR) and mass spectrometry (MS) applications. This technical guide provides a comprehensive overview of its chemical properties, structure, and pertinent experimental considerations.

Core Chemical Properties and Data

1,3-Dibromobenzene-d4 is the deuterated analog of 1,3-dibromobenzene, where four hydrogen atoms on the aromatic ring have been substituted with deuterium. This isotopic substitution is key to its utility in advanced analytical and research applications.

Property	Data
Chemical Name	1,3-Dibromobenzene-d4
Synonyms	m-Dibromobenzene-d4, 1,3-Dibromo-2,4,5,6-tetradeuteriobenzene
CAS Number	1616983-07-3[1]
Molecular Formula	C ₆ D ₄ Br ₂ [1]
Molecular Weight	239.93 g/mol [1]
Appearance	Colorless to light yellow liquid
Boiling Point (non-deuterated)	218-220 °C[2]
Melting Point (non-deuterated)	-7.0 °C[2]
Density (non-deuterated)	1.952 g/mL at 25 °C

Molecular Structure

The structure of **1,3-Dibromobenzene-d4** consists of a benzene ring substituted with two bromine atoms at the meta positions (1 and 3) and deuterium atoms at the remaining four positions (2, 4, 5, and 6).

Chemical structure of **1,3-Dibromobenzene-d4**.

Experimental Protocols

Synthesis of 1,3-Dibromobenzene-d4

A specific, detailed experimental protocol for the synthesis of **1,3-Dibromobenzene-d4** is not readily available in peer-reviewed literature. However, its synthesis can be approached through established methods for the deuteration of aromatic compounds. A plausible method involves a metal-catalyzed hydrogen-deuterium (H-D) exchange reaction.

Principle: This method utilizes a heterogeneous catalyst, such as platinum on carbon (Pt/C), to facilitate the exchange of aromatic protons with deuterium from a deuterium source, typically deuterium oxide (D₂O).[3]

Materials:

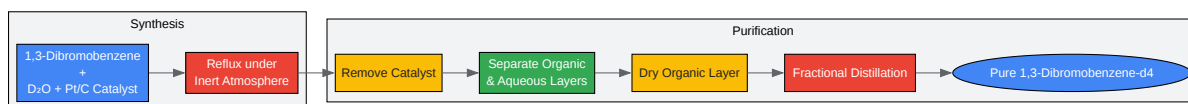
- 1,3-Dibromobenzene
- Deuterium oxide (D_2O , 99.8 atom % D)
- 5% Platinum on activated carbon (5% Pt/C)
- Anhydrous sodium sulfate or magnesium sulfate
- Deuterated chloroform ($CDCl_3$) for NMR analysis
- Glass reaction vessel with a magnetic stirrer and reflux condenser
- Inert atmosphere (Argon or Nitrogen)

Procedure:

- Reaction Setup: In a clean, dry glass reaction vessel, add 1,3-dibromobenzene (1 equivalent).
- Add 5% Pt/C catalyst (typically 5-10 mol %).
- Add a significant excess of deuterium oxide (D_2O) to serve as both the solvent and the deuterium source.
- Reaction Conditions: The reaction mixture is stirred vigorously and heated to reflux under an inert atmosphere. The reaction progress can be monitored over time by taking small aliquots for analysis. The efficiency of the H-D exchange may be enhanced by carrying out the reaction under a hydrogen (or deuterium) gas atmosphere.^[3]
- Work-up: After the desired level of deuteration is achieved (as determined by NMR or MS), the reaction mixture is cooled to room temperature.
- The catalyst is removed by filtration through a pad of celite.
- The organic layer is separated from the aqueous layer. The aqueous layer is extracted with a suitable organic solvent (e.g., diethyl ether or dichloromethane).

- The combined organic extracts are dried over anhydrous sodium sulfate or magnesium sulfate.
- Purification: The solvent is removed under reduced pressure. The resulting crude **1,3-Dibromobenzene-d4** can be purified by fractional distillation under reduced pressure to yield the final product.

Logical Workflow for Synthesis and Purification:



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General workflow for the synthesis and purification of **1,3-Dibromobenzene-d4**.

Spectroscopic Analysis

While specific spectra for **1,3-Dibromobenzene-d4** are not widely published, the following provides expected characteristics based on the non-deuterated analog.

¹H NMR Spectroscopy: The ¹H NMR spectrum of a successfully synthesized and purified **1,3-Dibromobenzene-d4** sample is expected to show a significant reduction or complete absence of signals in the aromatic region (typically δ 7.0-8.0 ppm) compared to its non-deuterated counterpart.^[4] Any residual proton signals would indicate incomplete deuteration.

¹³C NMR Spectroscopy: The ¹³C NMR spectrum will be more complex than the proton spectrum due to C-D coupling. The carbon signals will appear as multiplets. The chemical shifts will be similar to those of 1,3-dibromobenzene, but the peaks will be split into multiplets due to coupling with deuterium (which has a spin I=1).

Mass Spectrometry: The mass spectrum of **1,3-Dibromobenzene-d4** will show a molecular ion peak (M⁺) at m/z 239.93, which is 4 mass units higher than that of the non-deuterated compound (m/z 235.90). The isotopic pattern will be characteristic of a compound containing two bromine atoms, with additional complexity from the deuterium atoms. The fragmentation

pattern is expected to be similar to 1,3-dibromobenzene, involving the loss of bromine and deuterated benzene fragments.[5][6]

Safety and Handling

A specific Safety Data Sheet (SDS) for **1,3-Dibromobenzene-d4** is not readily available. However, based on the SDS for the non-deuterated 1,3-dibromobenzene, the following precautions should be taken.[7][8][9][10]

- Hazards: The compound is expected to be a skin and eye irritant and may cause respiratory irritation.[7][8] It is a combustible liquid.[7]
- Handling: Handle in a well-ventilated area, preferably in a fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[9][10]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from heat, sparks, and open flames.[7][10]
- Disposal: Dispose of in accordance with local, state, and federal regulations.

This technical guide provides a foundational understanding of **1,3-Dibromobenzene-d4** for its application in research and development. Researchers should always consult relevant safety documentation and perform a thorough risk assessment before handling this compound.

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